

# Preparing ML-180 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: ML-180

Cat. No.: B159121

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **ML-180**, a potent inverse agonist of the orphan nuclear receptor liver receptor homolog 1 (LRH-1; NR5A2), in dimethyl sulfoxide (DMSO). Adherence to this protocol will ensure the accurate and consistent preparation of **ML-180** for use in various in vitro and in vivo research applications. This guide includes information on the physicochemical properties of **ML-180**, a structured data table for key quantitative information, a step-by-step experimental protocol, and a visual workflow diagram.

## Introduction

**ML-180** is a small molecule inhibitor with significant utility in studying the physiological and pathological roles of LRH-1, a key regulator in development, metabolism, and cancer.[1] For reliable and reproducible experimental results, the accurate preparation of a stable, concentrated stock solution is paramount. Dimethyl sulfoxide (DMSO) is a widely used aprotic solvent in biological research due to its ability to dissolve a broad range of organic compounds, including **ML-180**, and its miscibility with aqueous solutions.[2][3][4] This protocol outlines the standardized procedure for preparing a 10 mM stock solution of **ML-180** in DMSO.

## Quantitative Data Summary

A summary of the essential quantitative data for **ML-180** and its solution is presented in Table 1.

Parameter	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>25</sub> ClN <sub>4</sub> O <sub>2</sub>	[5]
Molecular Weight	388.89 g/mol	
Solubility in DMSO	11 mg/mL (28.28 mM)	
Recommended Stock Concentration	10 mM	
Appearance	Colorless liquid	

## Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **ML-180** in DMSO.

### 3.1. Materials and Equipment

- **ML-180** powder (Purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance (accurate to 0.1 mg)
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

### 3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

- Handle **ML-180** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact.

### 3.3. Step-by-Step Procedure

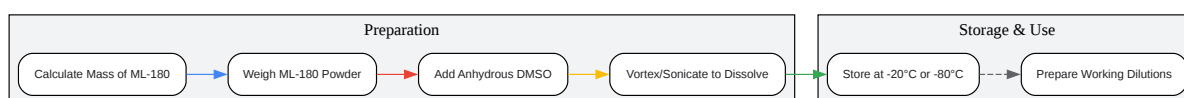
- Calculate the required mass of **ML-180**:
  - To prepare a 10 mM stock solution, the following formula is used:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 388.89 \text{ g/mol} / 1000 = 3.89 \text{ mg}$
- Weigh the **ML-180** powder:
  - Carefully weigh out the calculated mass of **ML-180** powder using an analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- Add DMSO:
  - Add the desired volume of anhydrous DMSO to the tube or vial containing the **ML-180** powder. For the example above, add 1 mL of DMSO.
- Dissolve the **ML-180**:
  - Cap the tube or vial securely and vortex the solution until the **ML-180** powder is completely dissolved.
  - Visually inspect the solution to ensure there are no visible particles.
  - If the compound does not readily dissolve, sonication for a few minutes is recommended to facilitate dissolution.
- Storage:

- Store the 10 mM **ML-180** stock solution in tightly sealed amber vials or microcentrifuge tubes at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

### 3.4. Preparation of Working Solutions

- To prepare a working solution for cell-based assays, the 10 mM stock solution can be further diluted with cell culture medium.
- It is recommended to first perform a serial dilution in DMSO to create an intermediate stock before the final dilution in the aqueous medium to prevent precipitation of the compound.

## Diagrams



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Caption: Workflow for preparing **ML-180** stock solution.

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